

# Commercial suppliers of research-grade Diberol, (-)-

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## Compound of Interest

Compound Name: Diberol, (-)-

Cat. No.: B12777551

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## Application Notes and Protocols: (-)-Diberol

For Researchers, Scientists, and Drug Development Professionals

### Introduction

(-)-Diberol, the levorotatory enantiomer of 5-(1,3-Dimethylbutyl)-5-ethylbarbituric acid (DMBB), is a research-grade compound with significant potential in the field of neuropharmacology. Unlike its convulsant (+)-enantiomer, (-)-Diberol exhibits potent anticonvulsant properties. This stereoselectivity makes it a valuable tool for investigating the mechanisms of seizure activity and the pharmacology of the GABA-A receptor, a primary target for many anticonvulsant drugs. These application notes provide an overview of (-)-Diberol, its mechanism of action, and detailed protocols for its use in preclinical research.

## Commercial Suppliers of Research-Grade (-)-Diberol

Currently, sourcing research-grade (-)-Diberol (CAS 24016-64-6) can be challenging, as direct listings for the individual enantiomer are not widely available from major chemical suppliers.

Researchers may need to consider the following options:

- **Custom Synthesis:** Several chemical synthesis companies offer custom synthesis of specific enantiomers. Researchers can inquire with these companies for the synthesis of (-)-Diberol.

- **Racemic Mixture Suppliers:** The racemic mixture of Diberal (CAS 2964-06-9) is more readily available from suppliers such as Zhejiang Jiuzhou Chem Co., Ltd.[1]. For some preliminary studies, the racemic mixture might be used, keeping in mind that the observed effects will be a combination of the anticonvulsant (-)-isomer and the convulsant (+)-isomer. For precise studies on the anticonvulsant properties, the purified (-)-enantiomer is essential.
- **Academic Collaborations:** Researchers who have previously published on (-)-Diberal may be willing to share small quantities for research purposes.

It is important to note that barbiturates are controlled substances in many jurisdictions, and appropriate licensing and documentation will be required for purchase and use.

## Physicochemical Properties

A summary of the key physicochemical properties of (-)-Diberal is presented in the table below.

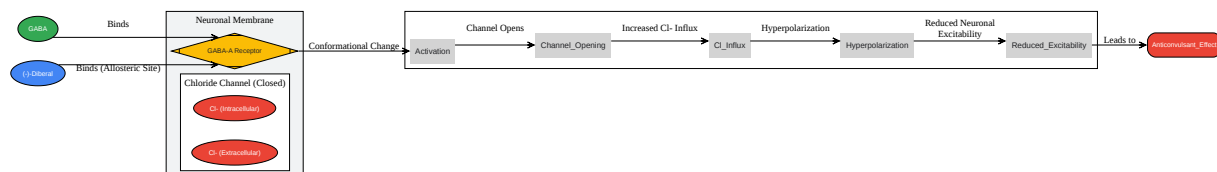
Property	Value
IUPAC Name	(S)-5-ethyl-5-(4-methylpentan-2-yl)barbituric acid
Synonyms	(-)-DMBB, (-)-5-Ethyl-5-(1,3-dimethylbutyl)barbituric acid
CAS Number	24016-64-6
Molecular Formula	C <sub>12</sub> H <sub>20</sub> N <sub>2</sub> O <sub>3</sub>
Molecular Weight	240.30 g/mol
Appearance	White to off-white solid
Stereochemistry	Levorotatory (-) enantiomer

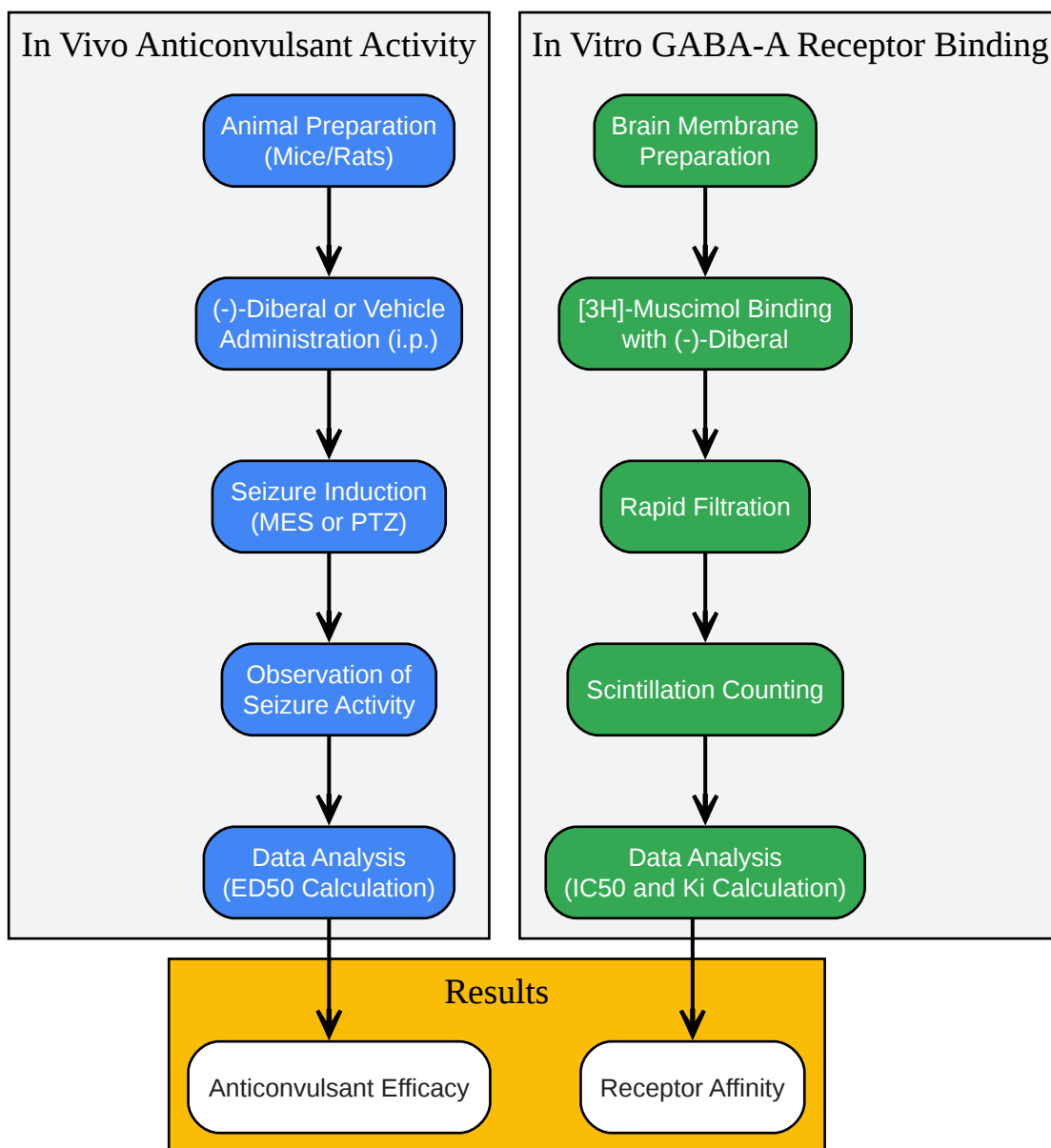
## Mechanism of Action

(-)-Diberal exerts its anticonvulsant effects by acting as a positive allosteric modulator of the GABA-A receptor. The GABA-A receptor is a ligand-gated ion channel that, upon binding of the neurotransmitter gamma-aminobutyric acid (GABA), opens to allow the influx of chloride ions

(Cl<sup>-</sup>) into the neuron.<sup>[2][3]</sup> This influx of negatively charged ions hyperpolarizes the neuron, making it less likely to fire an action potential and thus reducing neuronal excitability.

(-)-Diberal enhances the effect of GABA by binding to a distinct site on the GABA-A receptor, increasing the duration of chloride channel opening. This leads to a greater influx of chloride ions and a more potent inhibitory effect. The stereospecificity of Diberal suggests a precise interaction with the receptor complex, a key area of investigation for understanding the structure-activity relationship of barbiturates.





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## References

- 1. 5-ethyl-5-(1,3-dimethylbutyl)-5-barbituric acid, CasNo.2964-06-9 ZHEJIANG JIUZHOU CHEM CO.,LTD China (Mainland) [jiuzhoua.lookchem.com]
- 2. GABAA receptor-mediated increase in membrane chloride conductance in rat paratracheal neurones - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. GABA and the GABAA Receptor - PMC [pmc.ncbi.nlm.nih.gov]
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